

Physical and chemical properties of 3-n-boc-3-(4-isopropylphenyl)propionic acid

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Compound of Interest

Compound Name:	3-n-boc-3-(4-isopropylphenyl)propionic acid
Cat. No.:	B1272310

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An In-depth Technical Guide on 3-n-boc-3-(4-isopropylphenyl)propionic acid

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-n-boc-3-(4-isopropylphenyl)propionic acid**. The information is targeted towards researchers, scientists, and professionals in drug development. Due to the limited availability of data for this specific compound, this guide leverages data from structurally similar molecules to provide estimated properties and general experimental protocols.

Chemical Structure and Identity

IUPAC Name: 3-(tert-butoxycarbonylamino)-3-(4-isopropylphenyl)propanoic acid

Chemical Formula: C₁₉H₂₉NO₄

Molecular Weight: 335.44 g/mol

CAS Number: Information not readily available. A structurally related compound, 3-Amino-3-(4-Isopropylphenyl)Propionic Acid, has the CAS number 117391-53-4.[\[1\]](#)

Physical Properties

Direct experimental data for the physical properties of **3-n-boc-3-(4-isopropylphenyl)propionic acid** is not widely published. The following table summarizes data for structurally related compounds to provide an estimated profile.

Property	3-n-boc-3-(4-methylphenyl)propionic acid	(R)-N-Boc-3-Amino-3-phenylpropanoic acid	3-N-Boc-Amino-3-(4-methoxyphenyl)propionic acid	3-(4-Isopropylphenyl)propionic acid
CAS No.	284493-60-3[2]	161024-80-2[3]	96363-20-1[4]	58420-21-6[5]
Molecular Formula	C ₁₅ H ₂₁ NO ₄ [2]	C ₁₄ H ₁₉ NO ₄ [3]	C ₁₅ H ₂₁ NO ₅ [4]	C ₁₂ H ₁₆ O ₂ [5]
Molecular Weight	279.33 g/mol [2]	265.31 g/mol [3]	295.33 g/mol [4]	192.25 g/mol [5]
Appearance	Not specified	White powder[3]	White to off-white solid[4]	Not specified
Melting Point	Not specified	123.4 °C[3]	167-169°C (dec.) [4]	Not specified
Boiling Point	Not specified	408.52°C (rough estimate)[3]	437.02°C (rough estimate)[4]	Not specified
pKa	Not specified	4.32±0.10 (Predicted)[3]	4.38±0.10 (Predicted)[4]	Not specified
Solubility	Not specified	Not specified	Not specified	Not specified

Chemical Properties and Reactivity

The chemical properties of **3-n-boc-3-(4-isopropylphenyl)propionic acid** are dictated by its functional groups: a carboxylic acid, a Boc-protected amine, and an isopropyl-substituted phenyl ring.

- Carboxylic Acid Group: The carboxylic acid moiety imparts acidic properties to the molecule and can undergo typical reactions such as esterification, amide bond formation, and salt formation.

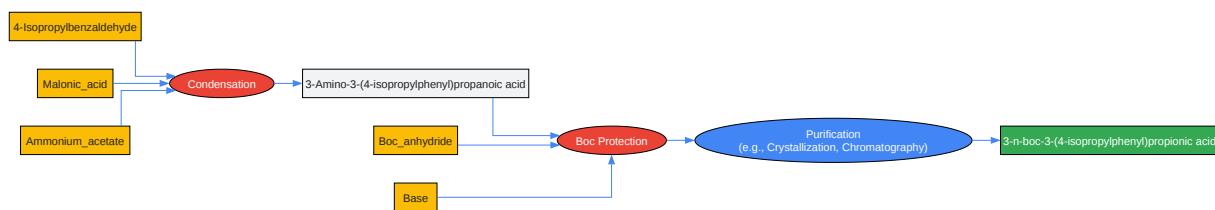
- **N-Boc Protecting Group:** The tert-butyloxycarbonyl (Boc) group is a common amine protecting group.[6][7] It is stable to a wide range of non-acidic conditions but can be readily removed under acidic conditions (e.g., with trifluoroacetic acid) to yield the free amine.[6]
- **Aryl Group:** The 4-isopropylphenyl group influences the compound's lipophilicity and may be susceptible to electrophilic aromatic substitution reactions, although the directing effects of the existing substituents would need to be considered.

Experimental Protocols

Detailed experimental protocols for **3-n-boc-3-(4-isopropylphenyl)propionic acid** are not available. However, the following are general methodologies for key experiments based on standard laboratory practices for similar compounds.

Synthesis

A plausible synthetic route for **3-n-boc-3-(4-isopropylphenyl)propionic acid** could involve a Mannich-type reaction or a Michael addition followed by protection of the amino group. A generalized workflow is presented below.



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A generalized synthetic workflow for the target compound.

Melting Point Determination

The melting point can be determined using a standard melting point apparatus.[8][9]

- Sample Preparation: A small amount of the crystalline solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.[8][10]
- Measurement: The capillary tube is placed in the heating block of the melting point apparatus.[11]
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C/min) near the expected melting point.[8]
- Observation: The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point range.[10]

Solubility Determination

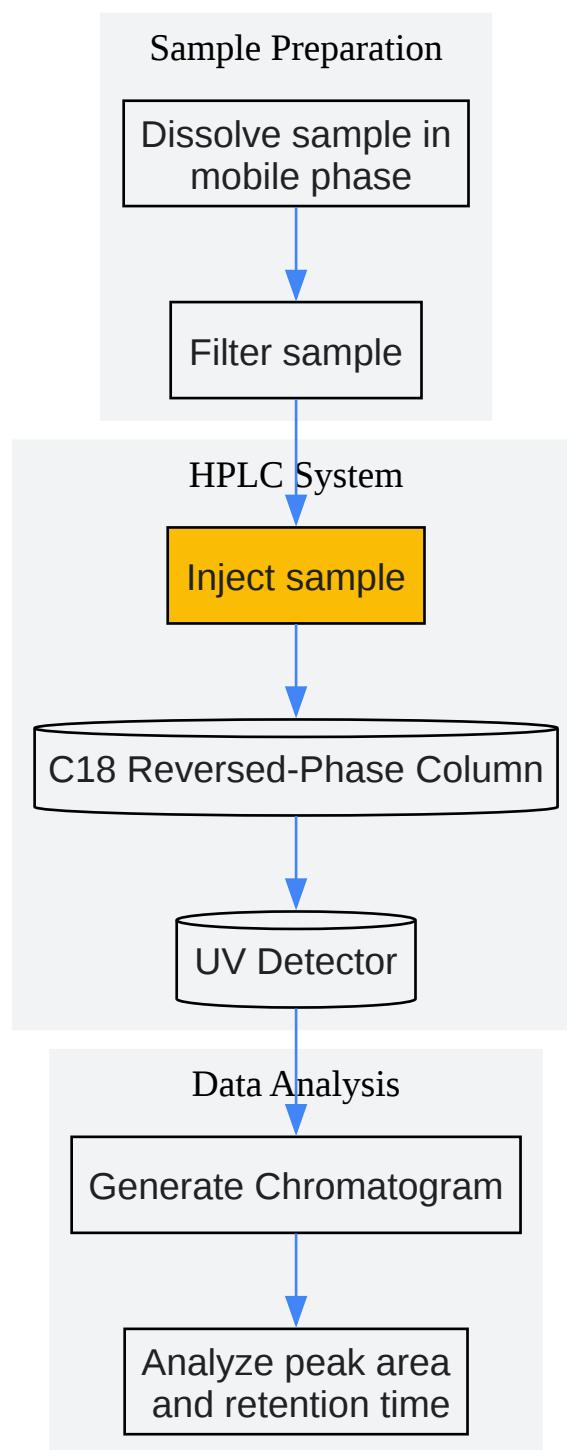
The solubility of the compound in various solvents can be assessed through a simple dissolution test.[12][13]

- Solvent Addition: To a small, known amount of the compound (e.g., 10 mg) in a test tube, a small volume of the solvent (e.g., 1 mL) is added.
- Mixing: The mixture is agitated or vortexed to facilitate dissolution.
- Observation: The solubility is observed and recorded. If the compound dissolves, it is considered soluble. If it remains as a solid, it is insoluble. This can be tested with a range of solvents from polar (e.g., water, ethanol) to non-polar (e.g., hexane, dichloromethane).

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a standard technique for assessing the purity of N-Boc protected amino acids.[14][15][16]

- **Sample Preparation:** A solution of the compound is prepared in a suitable solvent (e.g., acetonitrile/water mixture).
- **Chromatographic Conditions:** A reversed-phase column (e.g., C18) is typically used.[14] The mobile phase often consists of a gradient of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., water with 0.1% trifluoroacetic acid).
- **Detection:** The eluting compound is detected using a UV detector, typically at a wavelength where the aromatic ring or the carbonyl groups absorb.
- **Data Analysis:** The retention time and peak area are used to identify and quantify the compound.



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A typical workflow for HPLC analysis.

Potential Biological Activity

While no specific biological activity has been reported for **3-n-boc-3-(4-isopropylphenyl)propionic acid**, compounds with related structures, such as arylpropionic acid derivatives and β -amino acids, exhibit a wide range of biological activities.

- **Arylpropionic Acids:** This class of compounds is well-known for its anti-inflammatory properties.[17]
- **β -Amino Acids:** These are structural analogs of α -amino acids and are of interest in medicinal chemistry due to their ability to form peptides with increased stability against enzymatic degradation.[18][19] The incorporation of β -amino acids can lead to novel therapeutic agents.[19] The N-terminal Boc group can increase the lipophilicity of a peptide, potentially enhancing membrane permeability and altering its bioactivity.[18]

Due to the lack of specific data, a signaling pathway diagram cannot be provided for this compound. Research into its biological effects would be required to elucidate any specific mechanisms of action.

Conclusion

3-n-boc-3-(4-isopropylphenyl)propionic acid is a derivative of a β -amino acid with potential applications in pharmaceutical and chemical research. While specific data for this compound is scarce, this guide provides a foundational understanding of its likely physical and chemical properties based on structurally related molecules. The provided general experimental protocols offer a starting point for its synthesis and characterization. Further research is necessary to fully elucidate its properties and potential biological activities.

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